

Application Note: Quantification of 3-Methyl-1-phenyl-3-pentanol

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Compound of Interest

Compound Name: 3-Methyl-1-phenyl-3-pentanol

Cat. No.: B085208

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Abstract

1-phenyl-3-pentanol, a compound relevant in the fragrance, flavor, and pharmaceutical industries. The primary analytical technique described is Gas Chromatography with Flame Ionization Detection (GC-FID), a robust and widely used method for the analysis of volatile and semi-volatile organic compounds. An alternative method using Gas Chromatography-Mass Spectrometry (GC-MS) is also discussed for enhanced specificity. This document is intended for researchers, scientists, and drug development professionals requiring a reliable method for the quantification of this analyte in various matrices.

Introduction

3-Methyl-1-phenyl-3-pentanol is a tertiary alcohol that contributes to the scent profiles of various consumer products and can be a key intermediate or impurity in chemical synthesis. Accurate and precise quantification is essential for quality control, stability studies, and regulatory compliance. Gas Chromatography is an ideal technique for the separation and quantification of such volatile compounds. This note outlines a comprehensive protocol for its analysis.

Quantitative Data Summary

The following table summarizes typical validation parameters for the quantitative analysis of aryl alkyl alcohols, including what can be expected for **3-Methyl-1-phenyl-3-pentanol**, using a



validated GC-FID method. This data is compiled from established analytical procedures for similar compounds.

Parameter	Gas Chromatography- Flame Ionization Detection (GC-FID)	Gas Chromatography- Mass Spectrometry (GC- MS)
Linearity (R²)	> 0.995	> 0.99
Limit of Detection (LOD)	0.01 - 0.05 μg/mL	0.005 - 0.02 μg/mL
Limit of Quantification (LOQ)	0.03 - 0.15 μg/mL	0.015 - 0.06 μg/mL
Precision (%RSD)	< 5%	< 10%
Accuracy (Recovery %)	90 - 110%	85 - 115%

Experimental Protocols

Protocol 1: Quantitative Analysis of 3-Methyl-1-phenyl-3pentanol by GC-FID

This protocol describes the quantification of **3-Methyl-1-phenyl-3-pentanol** using Gas Chromatography with a Flame Ionization Detector.

- 1. Materials and Reagents
- **3-Methyl-1-phenyl-3-pentanol** reference standard (purity ≥98%)
- Methanol, HPLC grade
- Internal Standard (IS): e.g., 1-dodecanol or other suitable non-interfering compound
- Deionized water
- 2. Instrumentation
- Gas Chromatograph equipped with a Flame Ionization Detector (FID)



- Capillary GC column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar column.
- Autosampler
- 3. Chromatographic Conditions

Carrier Gas: Helium, constant flow at 1.0 mL/min

• Injection Volume: 1 μL

Injector Temperature: 250°C

Split Ratio: 50:1

• Oven Temperature Program:

• Initial temperature: 80°C, hold for 2 minutes

Ramp: 10°C/min to 250°C

Hold at 250°C for 5 minutes

• Detector Temperature: 300°C

Hydrogen Flow: 40 mL/min

Air Flow: 400 mL/min

Makeup Gas (Nitrogen): 25 mL/min

4. Sample Preparation

- Standard Stock Solution (1000 μg/mL): Accurately weigh 100 mg of **3-Methyl-1-phenyl-3-pentanol** reference standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- Internal Standard Stock Solution (1000 μg/mL): Accurately weigh 100 mg of the internal standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with methanol.



- Calibration Standards: Prepare a series of calibration standards by appropriate dilution of the stock solution with methanol to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, 100 μg/mL). Spike each calibration standard with the internal standard to a final concentration of 20 μg/mL.
- Sample Preparation: Accurately weigh the sample containing **3-Methyl-1-phenyl-3-pentanol** and dissolve it in a known volume of methanol. If necessary, perform a liquid-liquid extraction with a suitable solvent like hexane to isolate the analyte from the matrix. Spike the final sample solution with the internal standard to a final concentration of 20 µg/mL.

5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of 3-Methyl-1-phenyl-3-pentanol to the peak area of the internal standard against the concentration of the calibration standards.
- Perform a linear regression analysis on the calibration curve.
- Quantify the concentration of 3-Methyl-1-phenyl-3-pentanol in the samples by applying the peak area ratio to the regression equation.

Protocol 2: Confirmatory Analysis by GC-MS

For enhanced specificity and confirmation of the analyte's identity, Gas Chromatography-Mass Spectrometry (GC-MS) can be utilized.

1. Instrumentation

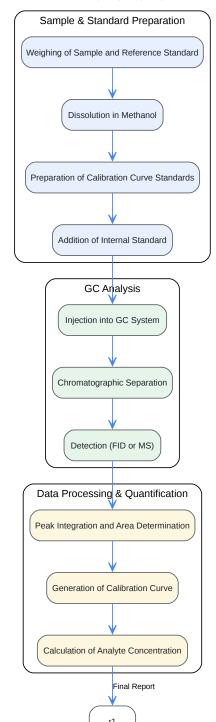
- Gas Chromatograph coupled to a Mass Spectrometer
- The same GC column and conditions as in Protocol 1 can be used.
- 2. Mass Spectrometer Conditions
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230°C



- Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification or full scan for identification.
- SIM Ions for **3-Methyl-1-phenyl-3-pentanol**: Monitor characteristic ions (e.g., m/z 91, 105, 119 to be determined from the mass spectrum of the standard).
- 3. Data Analysis
- Quantification is performed similarly to the GC-FID method, using the peak areas of the selected ions. The identity of the compound is confirmed by comparing the retention time and the mass spectrum of the sample peak to that of the reference standard.

Workflow and Pathway Diagrams



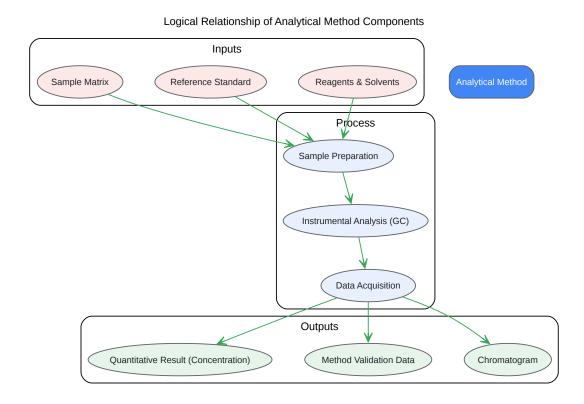


Analytical Workflow for 3-Methyl-1-phenyl-3-pentanol Quantification

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Caption: Workflow for the GC quantification of 3-Methyl-1-phenyl-3-pentanol.





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Caption: Components of the analytical method for **3-Methyl-1-phenyl-3-pentanol**.

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